

Application Notes and Protocols for Long-Term Studies of ZK824190

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Compound of Interest

Compound Name: ZK824190

Cat. No.: B12421643

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Introduction

ZK824190 is an orally available and selective inhibitor of the urokinase plasminogen activator (uPA), a serine protease implicated in various physiological and pathological processes, including fibrinolysis, cell migration, and tissue remodeling.^{[1][2][3][4]} Its potential as a therapeutic agent, particularly in diseases such as multiple sclerosis, necessitates comprehensive long-term preclinical evaluation to establish its safety and efficacy profile.^{[5][6]} These application notes provide a framework for designing and conducting long-term in vivo studies of **ZK824190**, focusing on key experimental protocols and data interpretation.

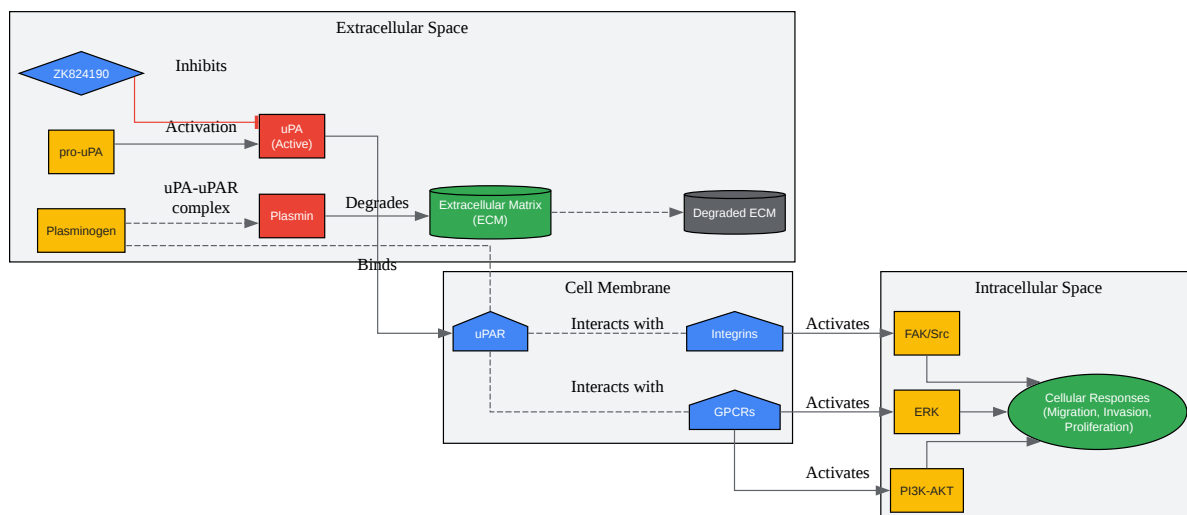
Quantitative Data Summary

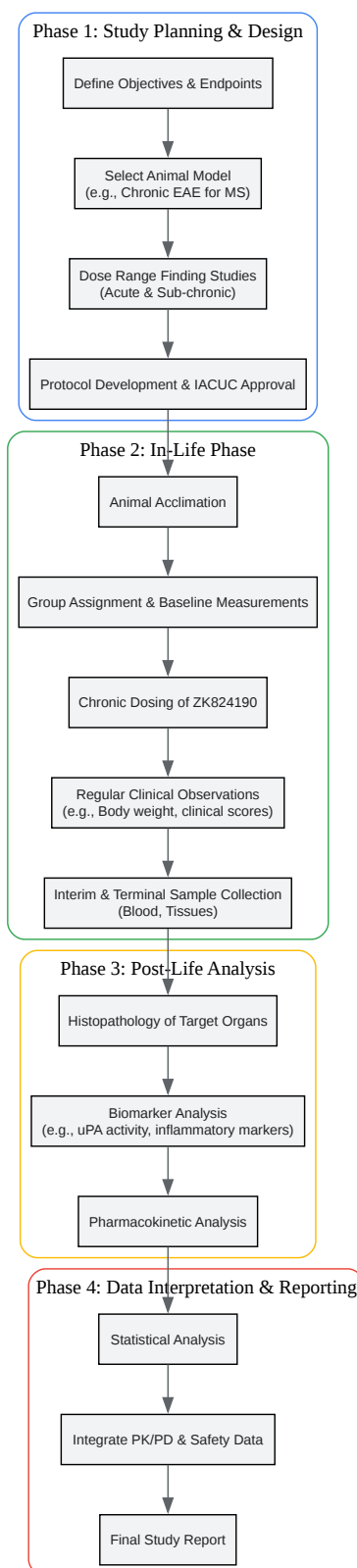
The following table summarizes the known quantitative parameters for **ZK824190**, which are essential for dose selection and pharmacokinetic/pharmacodynamic (PK/PD) modeling in long-term studies.

Parameter	Value	Species	Notes
IC50 (uPA)	237 nM	-	In vitro measure of potency against the primary target.
IC50 (tPA)	1600 nM	-	In vitro measure of selectivity against tissue plasminogen activator.
IC50 (Plasmin)	1850 nM	-	In vitro measure of selectivity against plasmin.
Oral Bioavailability (F)	55%	Rat	Indicates good absorption after oral administration.
Maximum Concentration (Cmax)	0.64 µg/mL	Rat	Achieved with a 2 mg/kg oral dose in an EAE model.
Area Under the Curve (AUC)	2.2 h*µg/mL	Rat	Total drug exposure after a 2 mg/kg oral dose.
Half-life (T1/2)	2.8 hours	Rat	Moderate elimination rate.

Signaling Pathway

The urokinase plasminogen activator system plays a central role in extracellular matrix degradation and cell signaling. Understanding this pathway is critical for elucidating the mechanism of action of **ZK824190** and predicting its biological effects.





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References

- 1. The Urokinase-Type Plasminogen Activator Receptor (uPAR) as a Mediator of Physiological and Pathological Processes: Potential Therapeutic Strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Modulation of Cellular Function by the Urokinase Receptor Signalling: A Mechanistic View [frontiersin.org]
- 3. Targeting the Urokinase-Type Plasminogen Activator Receptor (uPAR) in Human Diseases With a View to Non-invasive Imaging and Therapeutic Intervention - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Multifaceted Role of the Urokinase-Type Plasminogen Activator (uPA) and Its Receptor (uPAR): Diagnostic, Prognostic, and Therapeutic Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Discovery of selective urokinase plasminogen activator (uPA) inhibitors as a potential treatment for multiple sclerosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Long-Term Studies of ZK824190]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12421643#zk824190-experimental-design-for-long-term-studies]

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